

Preliminary Toxicity Profile of Aspalatone: A Technical Guide

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Compound of Interest

Compound Name: *Aspalatone*

Cat. No.: *B1667642*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available preliminary toxicity information for **Aspalatone** (Acetylsalicylic Acid Maltol ester). It is intended for informational purposes for a scientific audience. A comprehensive toxicity profile requires further extensive investigation. The information herein is based on limited publicly available data, and significant data gaps exist.

Introduction

Aspalatone, also known as Acetylsalicylic Acid Maltol ester, is a compound with reported anti-platelet and neuroprotective properties.[1] As with any compound under investigation for potential therapeutic applications, a thorough understanding of its toxicity profile is paramount for safety assessment and further development. This technical guide provides a summary of the available preliminary toxicity data for **Aspalatone** and outlines general methodologies for key toxicity assessments.

Hazard Classification

Based on available safety data sheets, **Aspalatone** has been classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[2] This classification provides a preliminary indication of its potential hazards.

Table 1: GHS Hazard Classification for **Aspalatone**[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Interpretation for Researchers: The GHS classification suggests that **Aspalatone** warrants careful handling due to its potential for acute oral toxicity and significant environmental hazard to aquatic organisms. Standard laboratory safety protocols for handling harmful substances should be strictly followed.

Quantitative Toxicity Data

At the time of this report, specific quantitative toxicity data for **Aspalatone**, such as LD50 (median lethal dose), NOAEL (No-Observed-Adverse-Effect Level), and LOAEL (Lowest-Observed-Adverse-Effect Level), are not publicly available. The "Acute Toxicity, Oral (Category 4)" classification corresponds to an estimated LD50 range of 300 to 2000 mg/kg for oral administration in animal models, but specific experimental values are not reported.

Potential Toxicological Profile based on Structural Analogs (Salicylates)

Aspalatone is an ester of acetylsalicylic acid (aspirin), a well-known salicylate. While direct extrapolation of toxicity data is not a substitute for specific testing of **Aspalatone**, understanding the toxicology of salicylates can provide insights into potential areas of concern.

Salicylate toxicity is well-documented and can affect multiple organ systems.^{[3][4]} Key features of salicylate poisoning include:

- Gastrointestinal effects: Nausea, vomiting, and abdominal pain are common early symptoms.
- Central Nervous System effects: Tinnitus, vertigo, agitation, confusion, and in severe cases, seizures, cerebral edema, and coma can occur.

- Metabolic disturbances: Salicylates can cause a characteristic respiratory alkalosis followed by metabolic acidosis. Hypokalemia and hypoglycemia are also possible.
- Other effects: Hyperthermia, dehydration, and cardiorespiratory depression can be observed in severe cases.

It is crucial to emphasize that these toxic effects are associated with salicylates in general and have not been specifically demonstrated for **Aspalatone**. The unique chemical structure of **Aspalatone**, being an ester with maltol, may significantly alter its absorption, distribution, metabolism, excretion (ADME), and toxicity profile compared to acetylsalicylic acid.

Genotoxicity and Cytotoxicity

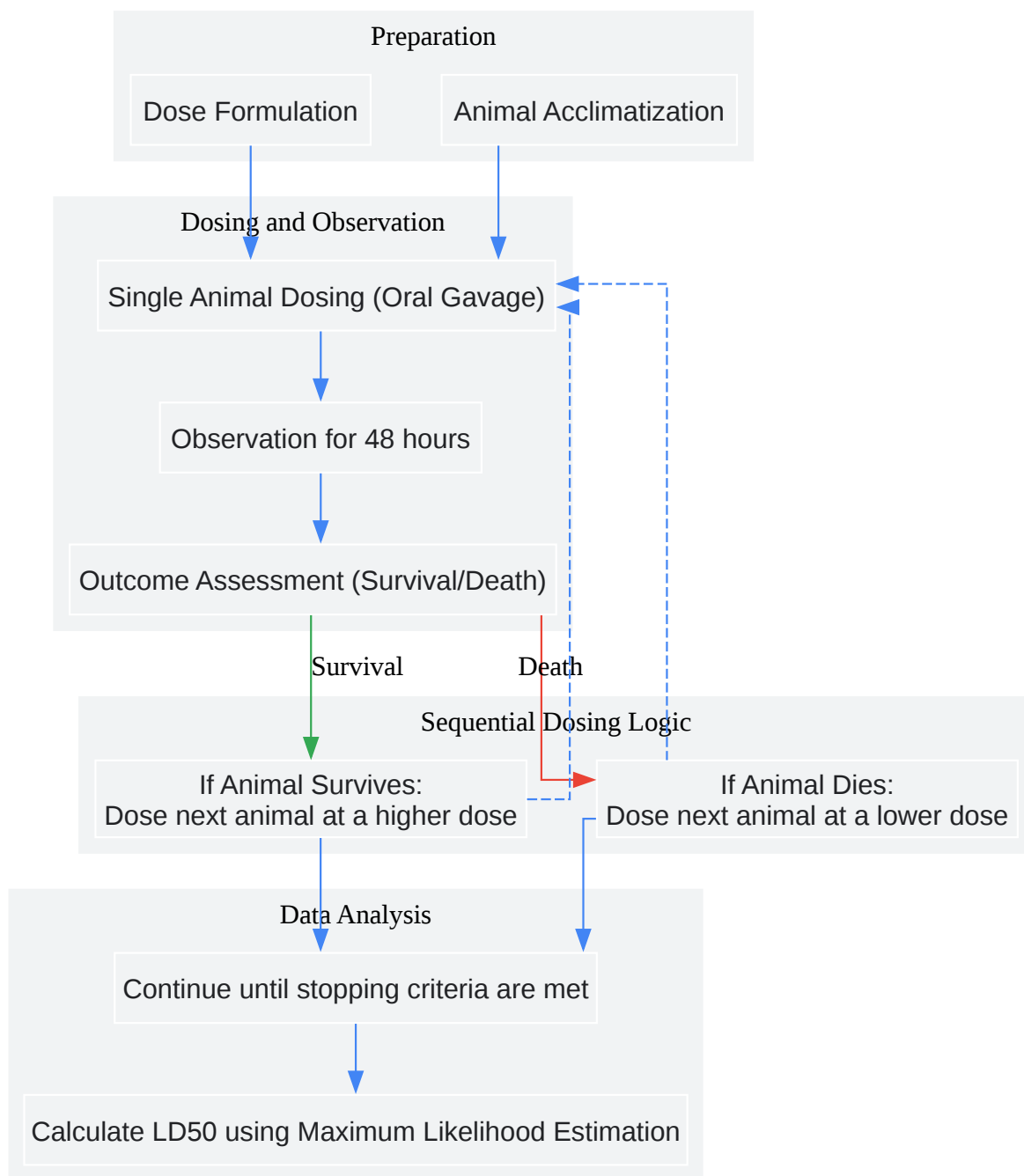
There is currently no publicly available information on the genotoxicity or cytotoxicity of **Aspalatone**. Standard assays to evaluate these endpoints are essential for a comprehensive safety assessment.

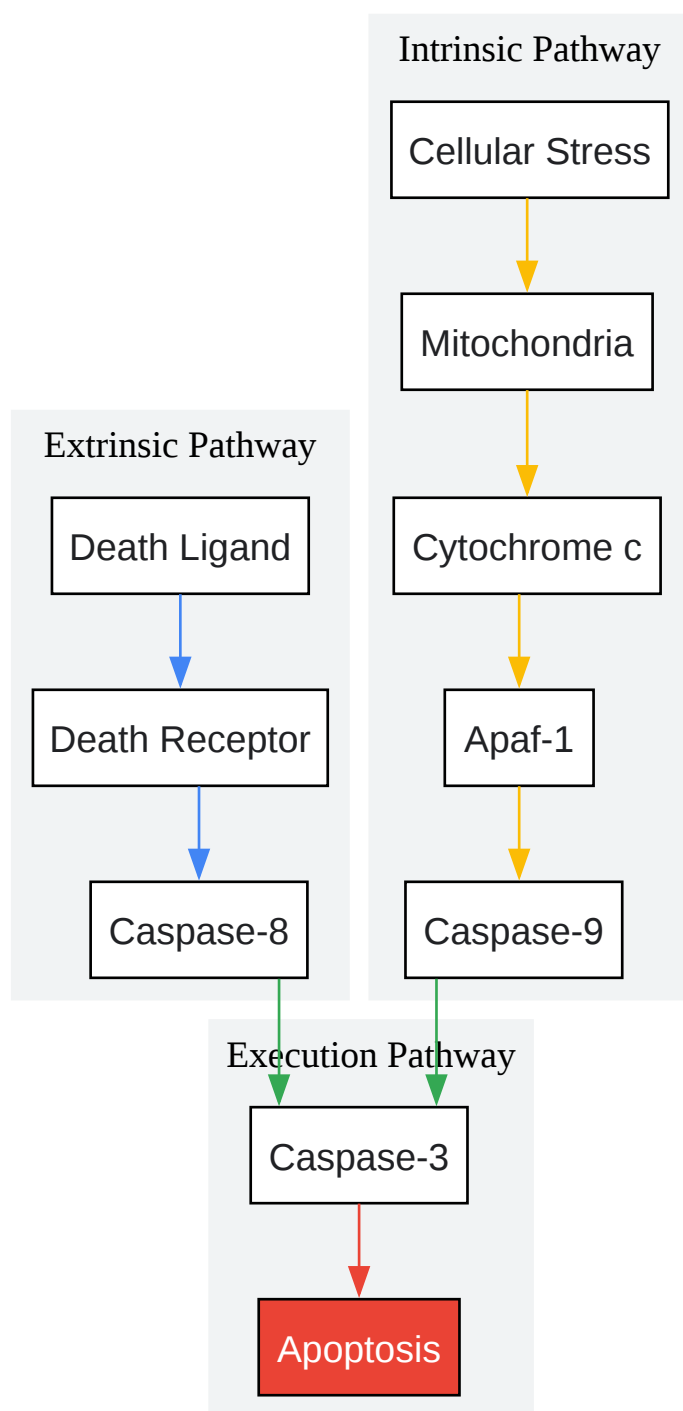
Experimental Protocols

Detailed experimental protocols for toxicity studies specifically on **Aspalatone** are not available. However, standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) are typically followed for such assessments. Below are generalized workflows for key in vitro and in vivo toxicity assays.

General Workflow for Acute Oral Toxicity (Up-and-Down Procedure - OECD TG 425)

This method is a sequential dosing test that allows for the estimation of LD50 with a reduced number of animals.





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References

- 1. caymanchem.com [caymanchem.com]
- 2. dcchemicals.com [dcchemicals.com]
- 3. emedicine.medscape.com [emedicine.medscape.com]
- 4. litfl.com [litfl.com]
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